

Application Note: Preparation of Naringenin Triacetate Stock Solution in DMSO

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Compound of Interest

Compound Name: Naringenin triacetate

Cat. No.: B8019862

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Audience: Researchers, scientists, and drug development professionals.

Introduction **Naringenin triacetate**, a synthetic derivative of the flavonoid naringenin, offers improved lipid solubility and bioavailability.[1] It is investigated for its potential therapeutic effects, including its binding affinity to the first bromodomain (BD1) of the BRD4 protein.[1][2] Accurate and consistent preparation of stock solutions is crucial for reliable experimental results in cell culture and other in vitro assays. Dimethyl sulfoxide (DMSO) is a common solvent for preparing high-concentration stock solutions of hydrophobic compounds like **naringenin triacetate** due to its excellent solubilizing properties. This document provides a detailed protocol for the preparation, storage, and handling of **naringenin triacetate** stock solutions in DMSO.

Physicochemical Properties A summary of the key quantitative data for **naringenin triacetate** is provided in the table below for easy reference.

| Property | Value | References |
|--------------------|--|------------|
| Molecular Formula | C ₂₁ H ₁₈ O ₈ | [2][3][4] |
| Molecular Weight | 398.36 g/mol | [1][2][3] |
| CAS Number | 3682-04-0 | [3][5] |
| Solubility in DMSO | 80 mg/mL (200.82 mM) | [1] |

Experimental Protocol: Stock Solution Preparation

This protocol details the steps for preparing a 100 mM stock solution of **naringenin triacetate** in DMSO. This concentration is a common starting point for creating working solutions for various experimental assays.

Materials:

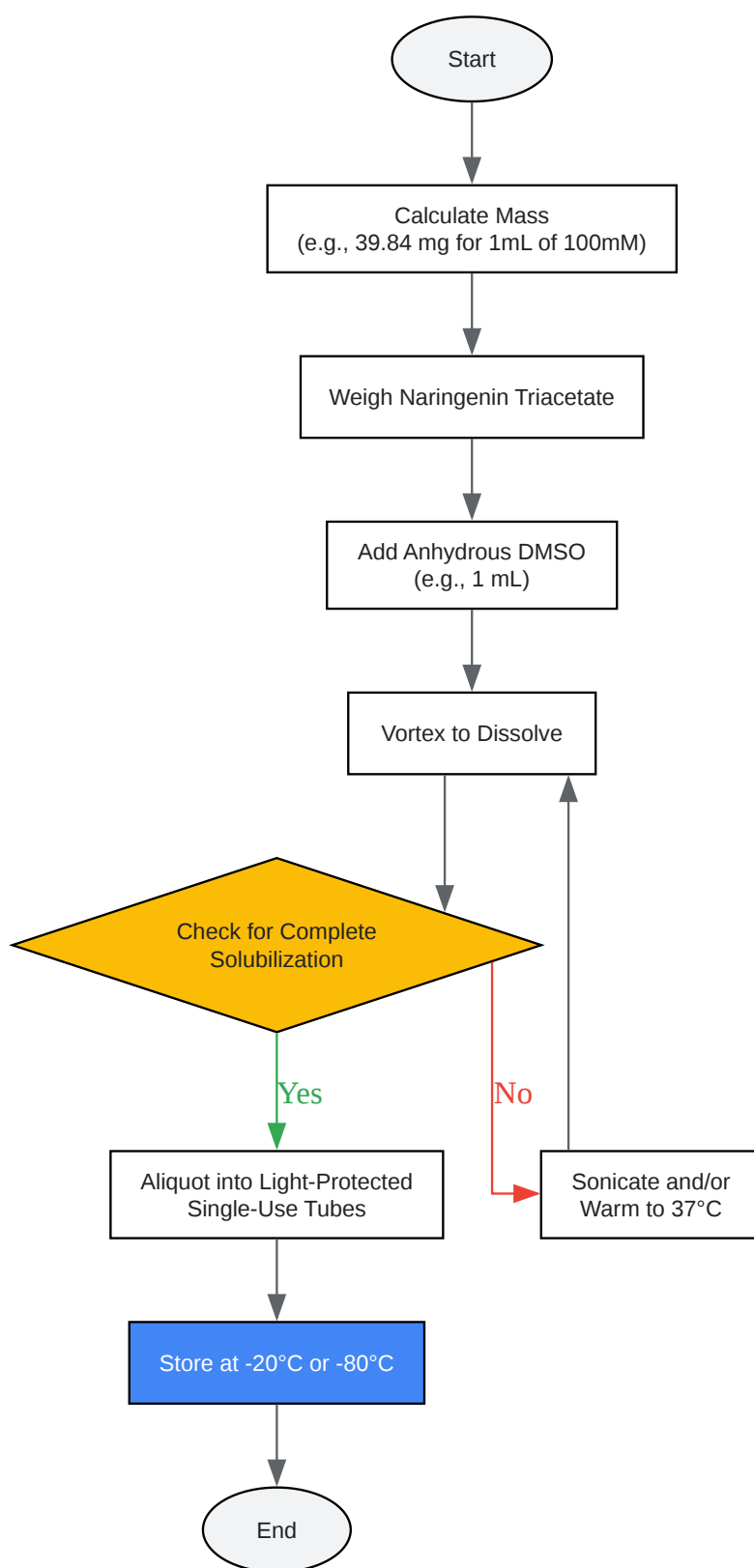
- **Naringenin triacetate** powder (purity $\geq 98\%$)
- Anhydrous or molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials (amber or wrapped in foil)
- Sterile pipette tips
- Vortex mixer
- Ultrasonic bath

Procedure:

- Determine the required mass:
 - To prepare 1 mL of a 100 mM stock solution, the required mass of **naringenin triacetate** is calculated as follows:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 100 \text{ mmol/L} \times 0.001 \text{ L} \times 398.36 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass} = 39.84 \text{ mg}$
- Weighing the compound:
 - Using a calibrated analytical balance, carefully weigh out 39.84 mg of **naringenin triacetate** powder.

- Transfer the powder into a sterile, light-protected vial (e.g., an amber vial).
- Dissolving the compound:
 - Add 1 mL of anhydrous DMSO to the vial containing the **naringenin triacetate** powder.
 - Cap the vial securely and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Ensuring complete solubilization:
 - Visually inspect the solution for any undissolved particles.
 - If particles remain, sonicate the solution in an ultrasonic bath for 5-10 minutes.^[1] Gentle warming to 37°C can also aid in dissolution.^{[6][7]}
 - After sonication, vortex the solution again to ensure homogeneity.
- Aliquoting and Storage:
 - Once the **naringenin triacetate** is fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, light-protected microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
 - For short-term storage (up to 1 month), store the aliquots at -20°C.^{[2][6]}
 - For long-term storage (up to 6 months), store the aliquots at -80°C.^{[2][6]}
 - Crucially, always protect the stock solution from light.^{[2][5]}

Workflow for **Naringenin Triacetate** Stock Solution Preparation



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Caption: Workflow for preparing **naringenin triacetate** stock solution.

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **naringenin triacetate** and DMSO.
- Handle DMSO in a well-ventilated area or a chemical fume hood, as it can facilitate the absorption of other chemicals through the skin.
- Refer to the Safety Data Sheet (SDS) for **naringenin triacetate** for comprehensive safety and handling information.

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References

- 1. Naringenin Triacetate | Flavonoid | BRD4 BD1 binder | TargetMol [targetmol.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Natural Product Description|Naringenin triacetate [sinophytochem.com]
- 4. natuprod.bocsci.com [natuprod.bocsci.com]
- 5. Naringenin triacetate | 3682-04-0 | DAA68204 | Biosynth [biosynth.com]
- 6. glpbio.com [glpbio.com]
- 7. file.glpbio.com [file.glpbio.com]
- To cite this document: BenchChem. [Application Note: Preparation of Naringenin Triacetate Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8019862#how-to-prepare-naringenin-triacetate-stock-solution-in-dmsol]

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